

Essential Safety and Logistical Information for Handling Aglepristone

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Compound of Interest

Compound Name: Aglepristone

Cat. No.: B1665073

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For researchers, scientists, and drug development professionals, the safe handling of **Aglepristone**, a synthetic steroid and progesterone antagonist, is paramount due to its potential reproductive hazards.^{[1][2][3][4]} Adherence to strict safety protocols and the use of appropriate personal protective equipment (PPE) are critical to minimize exposure and ensure a safe laboratory environment. This document provides essential, immediate safety and logistical information, including operational and disposal plans for handling **Aglepristone**.

Personal Protective Equipment (PPE)

When handling **Aglepristone**, particularly in its injectable form, Alizin, the following personal protective equipment is recommended to prevent skin contact, inhalation, and accidental self-injection:

- **Gloves:** Chemical-resistant gloves, such as latex or rubber, should be worn at all times when handling the product.^[1] This is especially important as there is no data available concerning the dermal absorption of **Aglepristone**.
- **Eye Protection:** While not always necessary for routine use, it is good practice to wear suitable protective glasses or goggles, especially when there is a risk of splashing. Face and eye protection are recommended when handling the substance.
- **Protective Clothing:** To prevent skin exposure, protective clothing that covers all skin areas is suggested. When handling bulk quantities, suitable protective clothing is recommended.

- **Respiratory Protection:** Respiratory equipment is not usually necessary under normal handling conditions. However, work should be conducted in a well-ventilated area.

Special Precautions: Pregnant women and women of child-bearing age should avoid all contact with this product due to its potential to damage fertility or the unborn child. Extreme care must be taken to avoid accidental self-injection, which can cause prolonged local reactions and is particularly dangerous for pregnant women.

Quantitative Toxicological Data

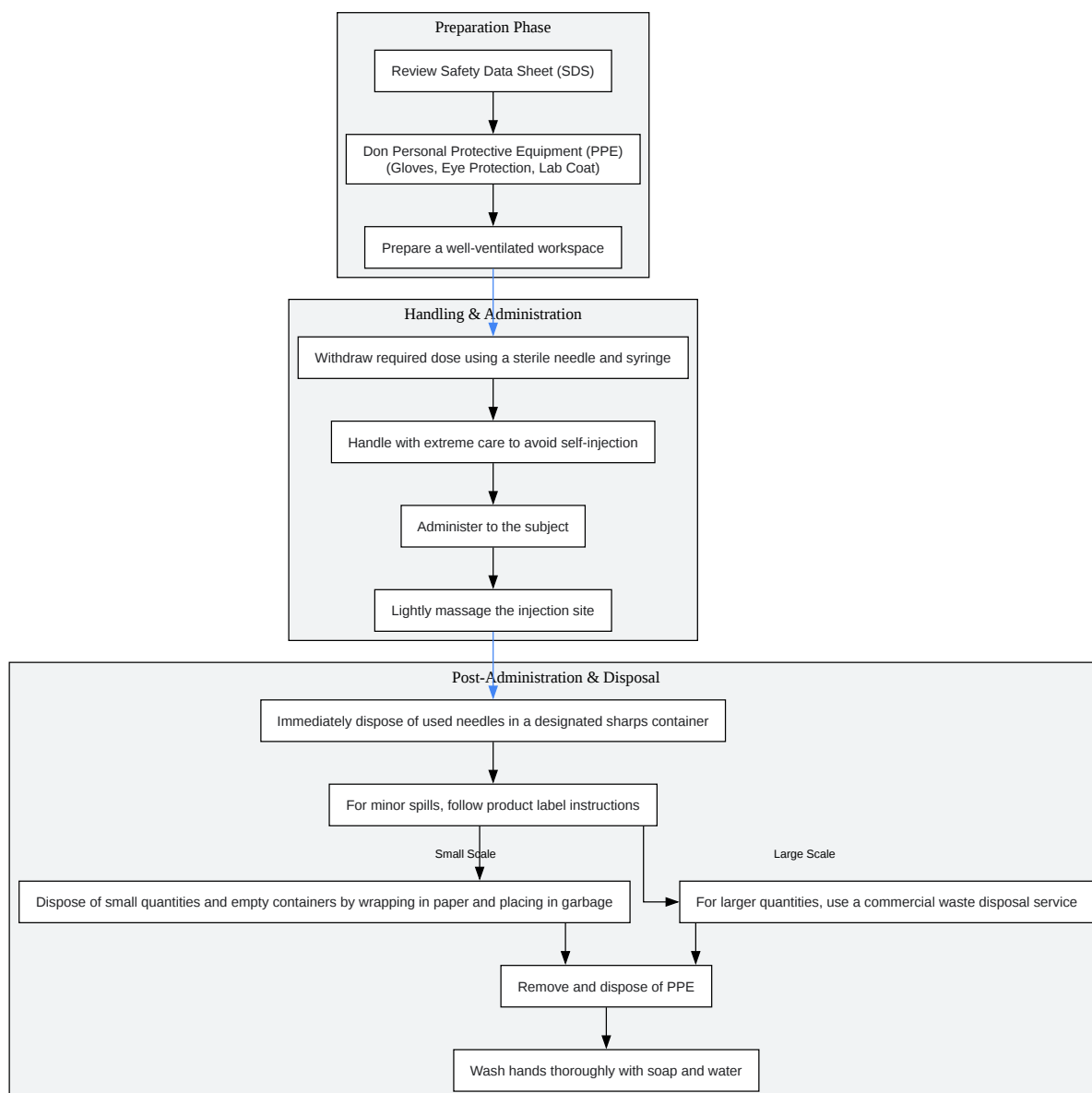
While specific occupational exposure limits such as Time-Weighted Average (TWA) or Short-Term Exposure Limit (STEL) have not been established for **Aglepristone**, acute toxicity data is available.

| Metric | Value | Species | Route of Administration |
|--------|-------------|---------|-------------------------|
| LD50 | >1000 mg/kg | Rat | Sub-cutaneous |
| LD50 | 2415 mg/kg | Rat | Oral |
| LD50 | 1015 mg/kg | Mouse | Intraperitoneal |
| LD50 | 965 mg/kg | Rat | Intraperitoneal |
| LD50 | 2415 mg/kg | Mouse | Oral |

Data sourced from Safety Data Sheets for Alizin, which contains 3% **Aglepristone**.

Procedural Workflow for Handling Aglepristone

The following diagram outlines the essential steps for the safe handling of **Aglepristone** in a laboratory setting, from initial preparation to final disposal.



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Aglepristone Handling and Disposal Workflow

Disposal Plan

The disposal of **Aglepristone** and associated materials must be handled with care to prevent environmental contamination and accidental exposure.

- Sharps: Discarded needles should be immediately placed in a designated and appropriately labeled sharps container.
- Small Quantities and Empty Containers: For minor spills and small amounts of waste, the material should be wrapped with paper and put in the garbage. Empty containers can be disposed of in a similar manner.
- Large Quantities: For larger spills or quantities of waste, a commercial waste disposal service should be utilized. Prevent spillage from entering drains or water courses. In some regions, certain hormonal preparations like **Aglepristone** must be segregated into purple containers for disposal by a specialist contractor.
- General Guidance: Always dispose of unused veterinary medicinal products or waste materials in accordance with national and local requirements.

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